

# 1H-Indole-d5-3-acetamide CAS number and molecular weight

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## Technical Guide: 1H-Indole-d5-3-acetamide

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This technical guide provides comprehensive information on **1H-Indole-d5-3-acetamide**, a deuterated isotopologue of Indole-3-acetamide. This document includes key chemical data, detailed experimental protocols for its synthesis and analysis, and an overview of its role in relevant biochemical pathways.

## Core Data Presentation

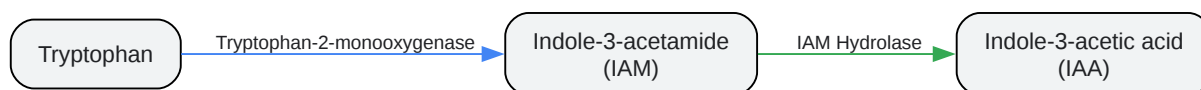
Quantitative data for **1H-Indole-d5-3-acetamide** and its non-deuterated analogue are summarized below for direct comparison.

Property	1H-Indole-d5-3-acetamide	1H-Indole-3-acetamide
CAS Number	1204700-53-7[1][2][3]	879-37-8[4]
Molecular Formula	C <sub>10</sub> H <sub>5</sub> D <sub>5</sub> N <sub>2</sub> O[1][2][3]	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub> O[4][5][6]
Molecular Weight	179.23 g/mol [1][2][3]	174.20 g/mol [4][5][6]

## Biochemical Context: The Indole-3-Acetamide Pathway

**1H-Indole-d5-3-acetamide** serves as a stable isotope-labeled internal standard for the quantification of Indole-3-acetamide (IAM). IAM is a crucial intermediate in the biosynthesis of indole-3-acetic acid (IAA), the most common and physiologically important auxin in plants.[2] This metabolic route, known as the IAM pathway, is a two-step process. First, the amino acid Tryptophan is converted to Indole-3-acetamide. Subsequently, IAM is hydrolyzed to produce IAA. While this pathway is well-documented in plant-associated bacteria, evidence confirms its existence and functional importance in plants as well.[6][7]

The conversion of Tryptophan to IAM is catalyzed by the enzyme tryptophan-2-monooxygenase, and the subsequent hydrolysis of IAM to IAA is mediated by an IAM hydrolase.[8] The diagram below illustrates this key biochemical conversion.



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The Indole-3-acetamide (IAM) pathway for auxin biosynthesis.

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of indole acetamides are presented below. These protocols are based on established methods and can be adapted for **1H-Indole-d5-3-acetamide**.

### Protocol 1: Synthesis of Indole-3-acetamide

This protocol outlines a general procedure for the synthesis of indole-3-acetamides from indole-3-acetic acid, which can be adapted for the deuterated analogue by starting with Indole-d5-3-acetic acid.

Materials:

- Indole-3-acetic acid (or its deuterated analogue)
- 1,1'-Carbonyldiimidazole (CDI)

- Substituted aniline or ammonia source
- Anhydrous Acetonitrile (ACN)
- Pyridine (as a base)
- Ethyl acetate
- Hexane
- Silica gel for column chromatography

#### Procedure:

- **Activation of Carboxylic Acid:** In a round-bottom flask, dissolve Indole-3-acetic acid (1 equivalent) in anhydrous acetonitrile. Add 1,1'-Carbonyldiimidazole (CDI) (1.1 equivalents) to the solution. Stir the mixture at room temperature for approximately 1 hour to form the reactive acyl-imidazole intermediate.
- **Amidation:** To the activated intermediate, add the desired aniline or an ammonia source (e.g., ammonium hydroxide) (1.2 equivalents) along with a catalytic amount of pyridine.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC) using an ethyl acetate/hexane solvent system. The reaction is typically complete within 45-90 minutes.
- **Work-up and Purification:** Once the reaction is complete, concentrate the mixture under reduced pressure. The residue can then be purified using silica gel column chromatography to yield the pure 2-(1H-indol-3-yl)-acetamide product.

## Protocol 2: Analytical Quantification by RP-HPLC

This protocol describes a method for the simultaneous determination of indole compounds, including Indole-3-acetamide, in biological samples using Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC).<sup>[9][10]</sup> **1H-Indole-d5-3-acetamide** is an ideal internal standard for this analysis.

#### Instrumentation and Materials:

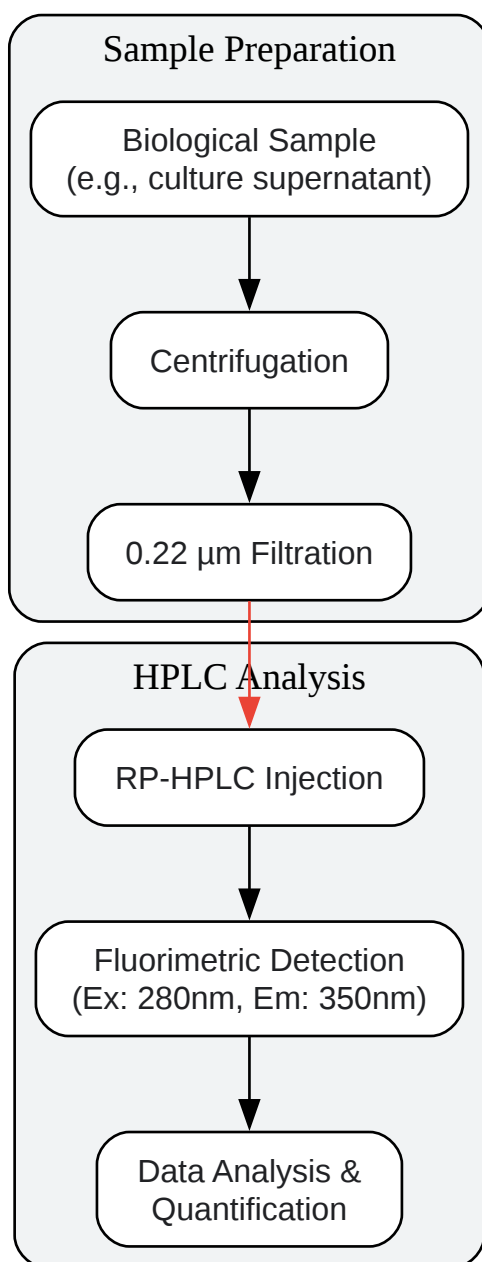
- HPLC system with a C8 or C18 reversed-phase column.
- Fluorimetric detector (Excitation: 280 nm, Emission: 350 nm).
- Acetonitrile (HPLC grade).
- Water (HPLC grade).
- Trifluoroacetic acid (TFA).
- Standard solutions of Indole-3-acetamide and **1H-Indole-d5-3-acetamide** (as internal standard).
- Centrifugal filters (e.g., 0.22 µm).

Procedure:

- Sample Preparation: Prepare biological samples (e.g., bacterial culture supernatants) by centrifuging to remove particulate matter. Filter the supernatant through a 0.22 µm centrifugal filter.[\[10\]](#)
- Mobile Phase Preparation: Prepare a two-solvent mobile phase. Solvent A: Water with 0.1% TFA. Solvent B: Acetonitrile with 0.1% TFA.
- Chromatographic Conditions:
  - Column: Symmetry C8 or equivalent.
  - Flow Rate: 1.0 mL/min.[\[11\]](#)
  - Injection Volume: 10-20 µL.
  - Gradient Elution: Program a linear gradient from 10% to 90% Solvent B over 25 minutes. [\[11\]](#)
- Calibration: Prepare a series of calibration standards containing known concentrations of Indole-3-acetamide and a fixed concentration of the internal standard (**1H-Indole-d5-3-acetamide**).

- Analysis: Inject the prepared samples and calibration standards into the HPLC system. Identify and quantify the Indole-3-acetamide peak based on its retention time relative to the standards and normalize using the peak area of the internal standard.

The experimental workflow for sample analysis is depicted in the following diagram.



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Workflow for the analysis of Indole-3-acetamide via RP-HPLC.

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